

Elemental analysis reference values for 5-Iodo-2-methoxy-4-methylaniline

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Compound of Interest

Compound Name: 5-Iodo-2-methoxy-4-methylaniline

Cat. No.: B12851245

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Elemental Analysis Reference Guide: 5-Iodo-2-methoxy-4-methylaniline

Executive Summary & Compound Profile

5-Iodo-2-methoxy-4-methylaniline (CAS: 1823914-97-1) is a critical intermediate in medicinal chemistry, distinguished by its electron-rich aniline core and the labile C–I bond at the 5-position. This specific substitution pattern allows for highly regioselective palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) orthogonal to the amine functionality.

However, the high mass percentage of iodine (~48%) presents unique challenges for standard characterization. Elemental Analysis (EA) remains the gold standard for bulk purity validation, but it requires specific protocols to account for iodine volatility and combustion byproducts. This guide compares the target compound against its bromo-analog to highlight detection limits and provides a self-validating protocol for accurate CHN determination.

Chemical Identity[1][2][3][4][5][6]

- IUPAC Name: **5-Iodo-2-methoxy-4-methylaniline**

- Molecular Formula: $C_8H_{10}INO$ [1]
- Molecular Weight: 263.08 g/mol [1]
- Physical State: Off-white to pale brown solid (Light sensitive)

Reference Values: Theoretical vs. Acceptance Limits

For a compound to be deemed "analytically pure" in peer-reviewed literature (e.g., J. Med. Chem., J. Org. Chem.), experimental elemental analysis values must fall within $\pm 0.4\%$ of the theoretical calculation. [2]

Table 1: Primary Elemental Composition Standards

Use these values to calibrate your CHN analyzer expectations.

Element	Theoretical Mass %	Acceptance Range (±0.4%)	Diagnostic Significance
Carbon (C)	36.53%	36.13% – 36.93%	Core scaffold validation. Deviations often indicate solvent entrapment (e.g., EtOAc).
Hydrogen (H)	3.83%	3.43% – 4.23%	High sensitivity. Values >4.2% suggest water/moisture contamination.
Nitrogen (N)	5.32%	4.92% – 5.72%	Confirms amine integrity. Low values may indicate oxidation to nitro/nitroso species.
Iodine (I)	48.24%	N/A (typically calculated by difference or titration)	Dominant mass fraction. Indirectly validated by the C/H/N ratios.

“

Note on Iodine: Most standard CHN analyzers do not directly measure Halogens. Iodine is inferred.[3][4][5][6][7] If the C, H, and N values align, the heavy atom (Iodine) is statistically confirmed. For absolute confirmation, Schöniger flask combustion followed by potentiometric titration is required.

Comparative Analysis: Iodo- vs. Bromo- Analogs[11]

In synthetic campaigns, researchers often debate between using the Iodo- variant (higher reactivity) and the Bromo- variant (lower cost, higher stability). Elemental analysis provides a definitive method to distinguish these potential cross-contaminants or analogues.

Table 2: Comparative Elemental Fingerprints

This table demonstrates why EA is superior to low-res MS for distinguishing bulk substitution.

Feature	5-Iodo-2-methoxy-4-methylaniline (Target)	5-Bromo-2-methoxy-4-methylaniline (Alternative)	Delta (Δ)
Formula	C ₈ H ₁₀ INO	C ₈ H ₁₀ BrNO	-
Mol.[8] Weight	263.08 g/mol	216.08 g/mol	~47 units
Carbon %	36.53%	44.46%	7.93% (Huge differentiator)
Hydrogen %	3.83%	4.66%	0.83%
Reactivity	High (Room temp Pd-coupling)	Moderate (Requires heat/special ligands)	-
Stability	Low (Oxidizes/liberates I ₂ in light)	High (Stable at RT)	-

Insight: A Carbon value of ~40% likely indicates a mixture of Iodo and Bromo starting materials, a common issue if the iodination was performed via halogen exchange on a bromo-precursor.

Experimental Protocol: Iodine-Corrected Combustion Analysis

Standard combustion protocols often fail for high-% iodine compounds because I₂ gas can pass through reduction tubes or sublime before combustion is complete.

Protocol: Modified CHN Analysis for Heavy Halogens

Prerequisites:

- Analyzer: PerkinElmer 2400 Series II or Elementar vario (or equivalent).
- Combustion Aid: Tungsten Trioxide (WO_3) powder.
- Capsule: Tin (Sn) capsules (Standard aluminum is insufficient for high heat flash).

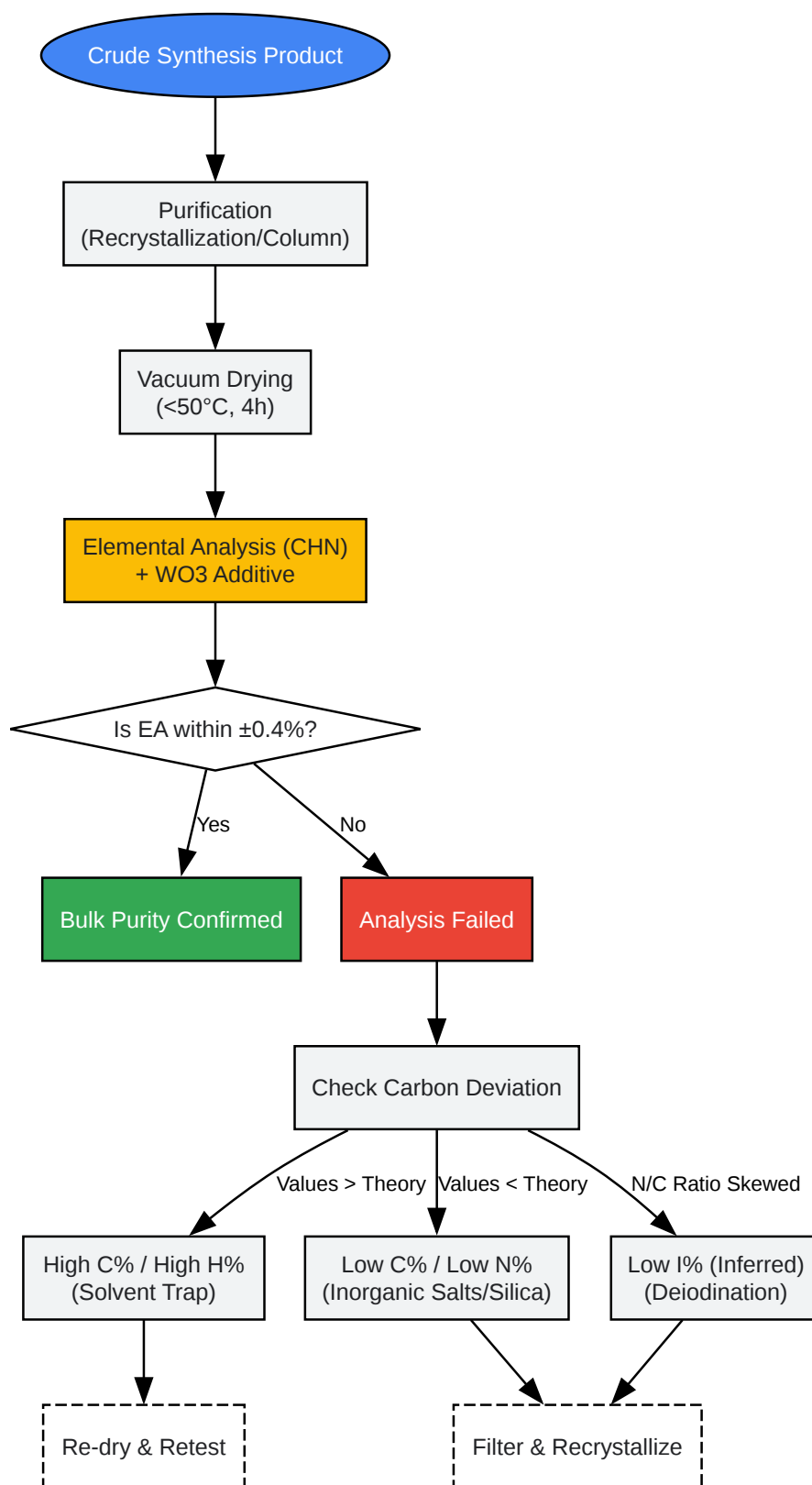
Step-by-Step Methodology:

- Sample Preparation (Drying):
 - Iodinated anilines are hygroscopic and prone to surface oxidation.
 - Action: Dry sample under high vacuum (0.1 mbar) at 40°C for 4 hours. Do not exceed 50°C to avoid sublimation of the iodine moiety.
- Weighing & Additives:
 - Weigh 1.5 – 2.0 mg of the dried sample into a Tin capsule.
 - Crucial Step: Add 5–10 mg of Tungsten Trioxide (WO_3) directly over the sample.
 - Causality: WO_3 acts as a combustion catalyst and, more importantly, helps prevent the formation of volatile iodine species that escape detection or poison the thermal conductivity detector (TCD).
- Combustion Parameters:
 - Furnace Temperature: Set to 975°C (elevated from standard 950°C) to ensure complete bond rupture of the C–I bond (Bond Energy: ~218 kJ/mol).
 - Oxygen Boost: Increase O_2 dosing time by 2–3 seconds to ensure complete oxidation of the methyl and methoxy carbons, which can be shielded by the large iodine atom.
- Validation Check:
 - Run a standard of o-Iodobenzoic acid prior to the sample.

- If the standard's Carbon deviation is $>0.3\%$, replace the reduction tube (copper) as it may be saturated with halogen byproducts.

Quality Control Workflow (Visualization)

The following diagram outlines the decision logic for validating **5-Iodo-2-methoxy-4-methylaniline**, integrating EA with orthogonal techniques.



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Figure 1: Logical workflow for validating iodinated aniline purity. Note the specific troubleshooting paths for solvent entrapment vs. inorganic contamination.

Troubleshooting Common Anomalies

When analyzing **5-Iodo-2-methoxy-4-methylaniline**, three common failure modes occur. Use this guide to interpret "failed" data.

- High Carbon (+1.5% to +2.0%):
 - Cause: Residual Ethyl Acetate or Toluene from purification. The lattice energy of the iodo-aniline can trap planar solvents.
 - Solution: Grind the sample into a fine powder (increase surface area) and dry at 45°C under high vacuum for 12 hours.
- Low Carbon / High Ash:
 - Cause: Silica gel contamination. The polar amine group sticks to silica during flash chromatography.
 - Solution: Dissolve in DCM, filter through a 0.45 µm PTFE membrane to remove silica fines, evaporate, and re-analyze.
- Drifting Nitrogen Values:
 - Cause: Oxidation of the aniline (-NH₂) to nitroso (-NO) or nitro (-NO₂) species, common in iodinated anilines exposed to air/light.
 - Solution: Store the compound under Argon in amber vials. If N is low, re-purify using a reducing workup (e.g., Sodium Thiosulfate wash).

References

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